

Comprehensive Technical Guide: Safety and Handling of 14:1 EPC Trifluoromethanesulfonate

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Compound of Interest

Compound Name: 14:1 EPC
trifluoromethanesulfonate

Cat. No.: B11929734

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

1-myristoyl-2-palmitoyl-sn-glycero-3-phosphocholine (14:1 EPC) is a specific phosphatidylcholine, a class of phospholipids that are major components of biological membranes. The trifluoromethanesulfonate (triflate) salt form of this lipid is often used in research and development, particularly in the formation of liposomes and other lipid-based drug delivery systems. Understanding the safety and handling of this compound is critical for ensuring laboratory safety and experimental integrity.

Hazard Identification and Safety Data

While a specific, comprehensive Safety Data Sheet for **14:1 EPC trifluoromethanesulfonate** is not readily available in public domains, a hazard assessment can be extrapolated from similar compounds. It is crucial to handle this compound with the care afforded to all research chemicals for which full toxicological data is not available.

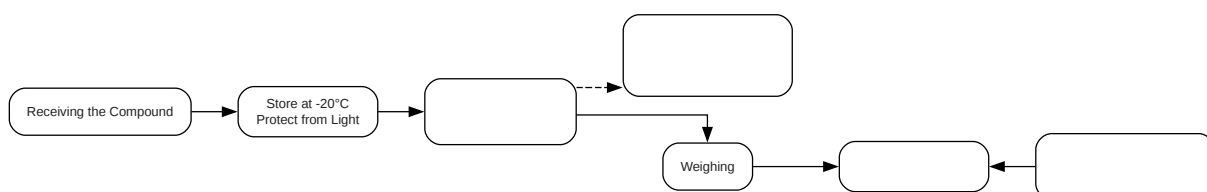
Table 1: General Hazard Information (Based on similar lipid compounds)

Hazard Classification	Description	Precautionary Statement
Physical Hazards	Not classified as a physical hazard.	None specified.
Health Hazards	May cause skin irritation. May cause serious eye irritation. May cause respiratory irritation.	P261, P280, P302+P352, P305+P351+P338
Environmental Hazards	No data available.	Avoid release to the environment.

Handling and Storage

Proper handling and storage are paramount to maintaining the stability of **14:1 EPC trifluoromethanesulfonate** and ensuring the safety of laboratory personnel.

Workflow for Safe Handling:



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Caption: Workflow for the safe handling of **14:1 EPC trifluoromethanesulfonate**.

Storage Recommendations:

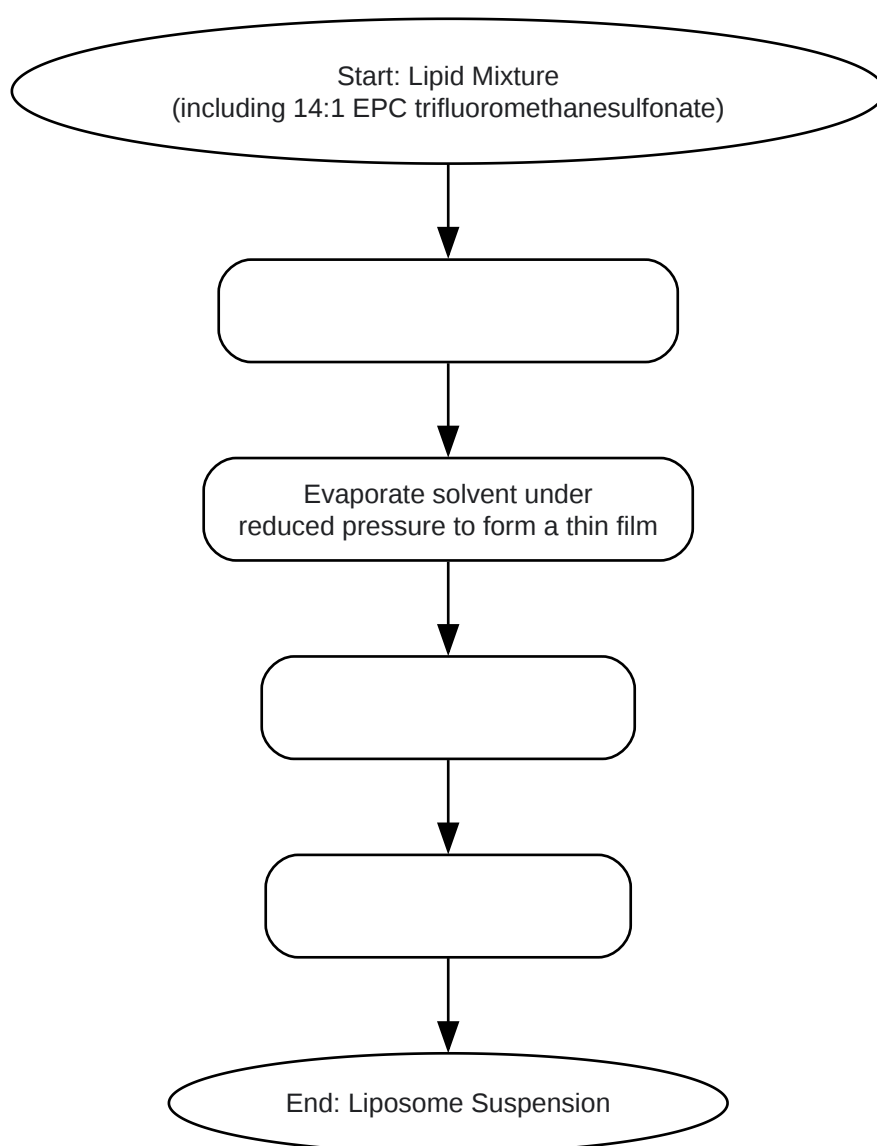
- Temperature: Store at -20°C to prevent degradation.

- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.
- Light: Protect from light, as prolonged exposure can lead to decomposition.

Experimental Protocols

The use of **14:1 EPC trifluoromethanesulfonate** will largely be in the context of preparing lipid-based formulations. The following is a generalized protocol for the preparation of liposomes using the thin-film hydration method.

Experimental Workflow for Liposome Preparation:



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Caption: Generalized workflow for the preparation of liposomes.

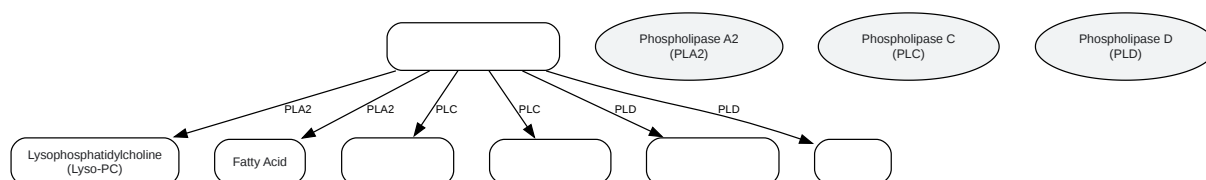
Detailed Methodology:

- **Lipid Preparation:** Co-dissolve **14:1 EPC trifluoromethanesulfonate** and other lipid components (e.g., cholesterol) in a suitable organic solvent such as chloroform or a chloroform:methanol mixture in a round-bottom flask.
- **Thin-Film Formation:** Attach the flask to a rotary evaporator. Rotate the flask in a water bath (temperature should be above the phase transition temperature of the lipids) under reduced pressure to evaporate the organic solvent. A thin, uniform lipid film will form on the inner surface of the flask.
- **Drying:** Further dry the lipid film under a high vacuum for at least 2 hours to remove any residual organic solvent.
- **Hydration:** Add the desired aqueous buffer to the flask. The temperature of the buffer should also be above the lipid phase transition temperature.
- **Vesicle Formation:** Agitate the flask to disperse the lipid film, resulting in the formation of multilamellar vesicles (MLVs).
- **Size Reduction (Optional but Recommended):** To obtain small unilamellar vesicles (SUVs) or large unilamellar vesicles (LUVs) of a defined size, the MLV suspension can be subjected to sonication (using a probe or bath sonicator) or extrusion through polycarbonate membranes of a specific pore size.

Signaling Pathways

As a component of cellular membranes, phosphatidylcholines like 14:1 EPC are integral to numerous signaling pathways. While specific pathways directly modulated by the trifluoromethanesulfonate salt are not detailed, the phosphatidylcholine backbone is a key player in lipid signaling.

Simplified Phosphatidylcholine Signaling Relationship:



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Caption: Enzymatic hydrolysis of phosphatidylcholine and resulting signaling molecules.

This diagram illustrates how phosphatidylcholine can be enzymatically cleaved to produce various second messengers that are involved in a multitude of cellular processes, including proliferation, differentiation, and apoptosis. The specific fatty acid composition of 14:1 EPC will influence the downstream effects of its metabolic products.

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